

# Commercial Sources and Availability of Cy7-YNE: A Technical Guide

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## Compound of Interest

Compound Name: Cy7-YNE

Cat. No.: B15553537

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of **Cy7-YNE**, a near-infrared (NIR) fluorescent probe functionalized with a terminal alkyne group. This guide is intended for researchers, scientists, and drug development professionals who utilize click chemistry for the fluorescent labeling of biomolecules in various applications, including in vivo imaging, flow cytometry, and fluorescence microscopy.

## Introduction to Cy7-YNE

**Cy7-YNE** is a derivative of the cyanine dye Cy7, which exhibits fluorescence in the near-infrared spectrum. The key feature of **Cy7-YNE** is the presence of a terminal alkyne (-YNE) group, which allows for its covalent attachment to azide-modified biomolecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of click chemistry. This bioorthogonal reaction is highly specific and efficient, enabling the precise labeling of proteins, peptides, nucleic acids, and other molecules in complex biological systems. The NIR fluorescence of the Cy7 core offers significant advantages for biological imaging, including deeper tissue penetration and reduced autofluorescence from endogenous molecules.

## Commercial Availability and Supplier Specifications

A variety of vendors supply **Cy7-YNE**, often under different product names such as "Cyanine7 alkyne" or "Cy7 alkyne". The following tables summarize the quantitative data from several

prominent suppliers to facilitate easy comparison.

Table 1: Commercial Suppliers of **Cy7-YNE**

Supplier	Product Name	Catalog Number(s)	Available Unit Sizes
Lumiprobe	Cyanine7 alkyne	A50B0, B50B0, C50B0	1 mg, 5 mg, 10 mg
AAT Bioquest	Cyanine 7 alkyne [equivalent to Cy7® alkyne]	164	1 mg
Vector Labs	Cy7 Alkyne	CCT-1053	1 mg, 5 mg, 25 mg
MedchemExpress	Cy7-YNE	HY-D1052	5 mg, 10 mg, 25 mg
BroadPharm	Cy7.5 alkyne	BP-28914	Contact for details
Antibodies.com	Cyanine 7 alkyne	A270182	1mg, 5mg, 10mg, 25mg, 50mg, 100mg
Aapptec	Cy7-YNE	CTZ073	Contact for quotation
DC Chemicals	Cy7-YNE	-	100 mg, 250 mg, 1 g
ChemPep	Cyanine 7-YNE	-	Contact for details

Table 2: Technical Specifications of **Cy7-YNE** from Various Suppliers

Supplier	Molecular Weight (g/mol)	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient ( $M^{-1}cm^{-1}$ )	Purity	Solubility	Storage Conditions
Lumiprobe	622.28	750	773	199,000	>95% (HPLC)	Good in DMSO, DMF, alcohols	-20°C in the dark, desiccate <a href="#">[1]</a>
AAT Bioquest	833.93	749	776	-	-	DMSO	-20°C
Vector Labs	1038.27	-	-	255,000	>95% (HPLC)	-	-
MedchemExpress	-	700-770	790	-	-	-	-80°C (6 months), -20°C (1 month), protect from light. <a href="#">[1]</a>
BroadPharm	722.4	788	808	223,000	-	DMSO, DMF, DCM	-20°C
Antibodies.com	622.28	750	773	199,000	95% (by $^1H$ NMR and HPLC-MS)	Good in DMSO, DMF, and alcohols	-20°C in the dark, desiccate <a href="#">[1]</a>
Aapptec	719.9	-	-	-	-	-	-

Note: Specifications may vary between lots. Always refer to the supplier's certificate of analysis for the most accurate information.

## Experimental Protocols

The primary application of **Cy7-YNE** is its conjugation to azide-containing molecules via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. Below is a general protocol for labeling an azide-modified protein with **Cy7-YNE**.

### General Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a starting point for the conjugation of **Cy7-YNE** to an azide-modified protein. Optimization may be required for specific proteins and applications.

Materials:

- Azide-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- **Cy7-YNE**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Copper(II) sulfate ( $\text{CuSO}_4$ ) solution (e.g., 20 mM in water)
- Reducing agent: Sodium ascorbate solution (e.g., 100 mM in water, freshly prepared)
- Copper-chelating ligand (e.g., THPTA or BTAA) solution (e.g., 100 mM in water)
- Purification column (e.g., Sephadex G-25)

Procedure:

- Preparation of Reagents:
  - Dissolve **Cy7-YNE** in anhydrous DMSO to a stock concentration of 10 mM.
  - Prepare fresh solutions of sodium ascorbate.
- Reaction Setup:

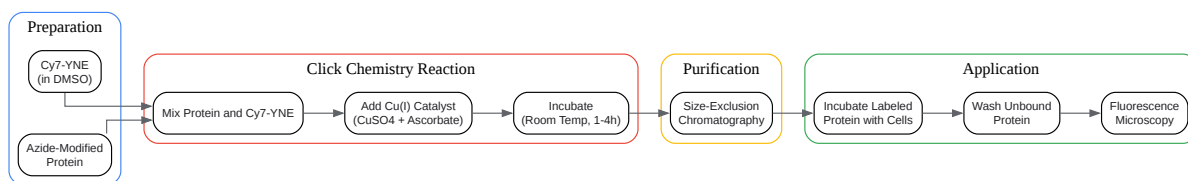
- In a microcentrifuge tube, combine the azide-modified protein solution with the **Cy7-YNE** stock solution. A molar excess of the dye (e.g., 5-20 fold) over the protein is typically used.
- Add the copper-chelating ligand to the reaction mixture.
- Add the CuSO<sub>4</sub> solution. The final concentration of copper is typically in the range of 0.1-1 mM.
- Initiation of the Click Reaction:
  - Initiate the reaction by adding the freshly prepared sodium ascorbate solution. The final concentration of the reducing agent should be in excess of the copper (e.g., 5-10 mM).
  - Gently mix the reaction components.
- Incubation:
  - Incubate the reaction mixture at room temperature for 1-4 hours, protected from light. Gentle rotation during incubation is recommended.
- Purification of the Labeled Protein:
  - Separate the Cy7-labeled protein from unreacted dye and other reaction components using a desalting column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS).
  - Collect the fractions containing the labeled protein, which can often be identified by their color.
- Characterization and Storage:
  - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at the protein's absorbance maximum (e.g., 280 nm) and the absorbance maximum of Cy7 (around 750 nm).
  - Store the labeled protein at 4°C for short-term storage or at -20°C or -80°C for long-term storage, protected from light.

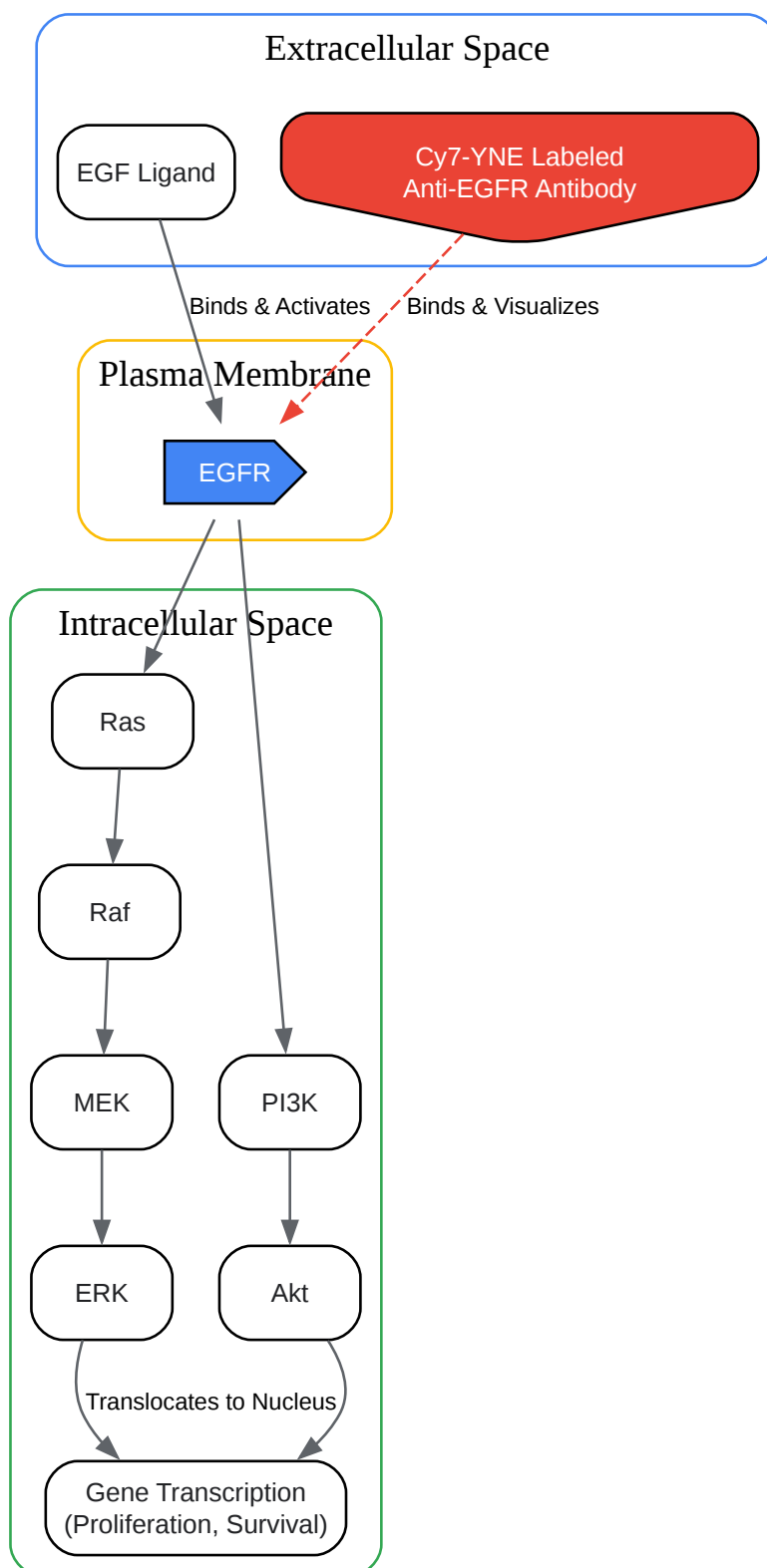
## Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate a representative experimental workflow and a relevant signaling pathway where **Cy7-YNE** can be applied.

### Experimental Workflow: Protein Labeling and Cellular Imaging

This workflow outlines the key steps involved in labeling a protein of interest with **Cy7-YNE** and its subsequent use in cellular imaging.





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## References

- 1. [pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

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